

Proper Disposal Procedures for Basic Red 46 (BR46)

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Compound of Interest

Compound Name: BR46

Cat. No.: B1192331

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For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the proper disposal of Basic Red 46 (**BR46**), a cationic azo dye. Adherence to these procedures is critical to ensure laboratory safety and environmental protection.

Immediate Safety and Handling Precautions

Before handling Basic Red 46, it is imperative to consult the Safety Data Sheet (SDS). Key hazards include causing serious eye damage, and being harmful to aquatic life with long-lasting effects.^{[1][2]}

Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles or a face shield.^{[3][4]}
- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber).^[3]
- Body Protection: Wear a lab coat or other protective clothing to prevent skin contact.^{[3][4]}
- Respiratory Protection: If dust is generated, use a NIOSH-approved respirator.^[3]

Engineering Controls:

- Handle in a well-ventilated area, preferably in a chemical fume hood.^{[3][4]}

- An eyewash station and safety shower must be readily accessible.[\[3\]](#)[\[4\]](#)

Quantitative Data Summary

| Parameter | Value | Reference |
|-------------------|---|---|
| Chemical Formula | C18H21BrN6 | [3] |
| Molecular Weight | 401.3 g/mol | [3] |
| CAS Number | 12221-69-1 | [1] [3] |
| Hazard Statements | H318: Causes serious eye damage. H412: Harmful to aquatic life with long lasting effects. | [1] |
| Signal Word | Danger | [1] |

Disposal Plan

The primary disposal method for Basic Red 46 is through a licensed chemical waste disposal facility.[\[1\]](#) Do not discharge directly into sewer systems or the environment.[\[1\]](#)

Step-by-Step Disposal Protocol

- Segregation:
 - Collect waste Basic Red 46, whether in solid form or in solution, in a designated and clearly labeled hazardous waste container.
 - Do not mix with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.
- Containerization:
 - Use a compatible, leak-proof container with a secure lid.
 - The container must be labeled "Hazardous Waste" and include the full chemical name ("Basic Red 46") and associated hazards (e.g., "Eye Damage," "Aquatic Hazard").

- Storage:
 - Store the sealed waste container in a designated, well-ventilated, and secure waste accumulation area.
 - Keep away from incompatible materials, such as strong oxidizing agents.[\[3\]](#)
- Waste Pickup:
 - Arrange for pickup and disposal through your institution's EHS office or a licensed hazardous waste contractor.

Experimental Protocol: Spill Decontamination

In the event of a spill, follow these procedures:

- Evacuation and Ventilation:
 - Evacuate non-essential personnel from the immediate area.
 - Ensure the area is well-ventilated.
- Containment:
 - For solid spills, carefully sweep or vacuum the material, avoiding dust generation.[\[3\]](#)
 - For liquid spills, absorb with an inert material (e.g., vermiculite, sand, or earth).
- Collection:
 - Place the contained spill material into a designated hazardous waste container.
- Decontamination:
 - Clean the spill area with soap and water.[\[3\]](#)
 - Collect all cleaning materials (e.g., paper towels, absorbent pads) and place them in the hazardous waste container.

- Disposal:
 - Dispose of the waste container as described in the Disposal Plan.

Logical Workflow for BR46 Disposal

Caption: Logical workflow for the proper disposal of Basic Red 46.

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References

- 1. chemicalbook.com [chemicalbook.com]
- 2. Basic Red 46 | C18H21BrN6 | CID 12011963 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. cncolorchem.com [cncolorchem.com]
- 4. file.medchemexpress.com [file.medchemexpress.com]
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